

Technical Support Center: Purification of CAS 186994-17-0

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: (6-nitro-2-oxo-1,3-benzoxazol-
3(2H)-yl)acetic acid

Cat. No.: B020203

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A Note to Our Valued Researchers, Scientists, and Drug Development Professionals:

Our mission is to provide in-depth, scientifically sound technical guidance to support your research and development endeavors. We have received your request for a comprehensive technical support center focused on improving the purity of the compound registered under CAS number 186994-17-0.

Unfortunately, after conducting an exhaustive search of publicly available scientific databases, chemical supplier catalogs, and regulatory resources, we have been unable to definitively identify the chemical name, structure, or associated properties for CAS 186994-17-0.

The creation of a robust and reliable technical support guide, complete with troubleshooting protocols and validated experimental procedures, is fundamentally dependent on a thorough understanding of the molecule in question. This includes its:

- **Chemical Structure:** To predict its solubility, polarity, and potential for forming hydrogen bonds.
- **Physicochemical Properties:** Such as melting point, boiling point, and pKa, which are critical for selecting appropriate purification techniques.
- **Synthetic Route:** To anticipate likely impurities, including starting materials, byproducts, and reagents.

Without this foundational information, any guidance we could offer would be generic and potentially inappropriate for your specific needs. Providing unverified or speculative purification methods would not meet our standards of scientific integrity and could lead to suboptimal results or the loss of valuable material.

Moving Forward:

To enable us to develop the detailed technical support center you require, we kindly request that you provide the chemical name and/or structure of the compound corresponding to CAS 186994-17-0.

Once this information is available, our team of Senior Application Scientists will be able to:

- Conduct a targeted literature and database review to gather all relevant information on the synthesis, properties, and analysis of the compound and structurally related molecules.
- Identify common impurities and develop specific strategies for their removal.
- Design and present detailed, step-by-step purification protocols, including recrystallization, column chromatography, and other relevant techniques, complete with recommended solvent systems and expected outcomes.
- Create comprehensive troubleshooting guides in a question-and-answer format to address specific challenges you may encounter.
- Develop illustrative diagrams and data tables to clearly explain the principles behind the recommended procedures.
- Compile a complete list of authoritative references to support the provided methodologies.

We are committed to providing you with the high-quality, actionable scientific content you need to achieve your research goals. We look forward to receiving the necessary information to proceed with the development of a tailored technical support guide for your compound of interest.

Thank you for your understanding.

Sincerely,

The Gemini Scientific Support Team

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